

ZD-4190: Application Notes and Protocols for Researchers

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, handling, and application of **ZD-4190**, a potent inhibitor of Vascular Endothelial Growth Factor (VEGF) receptor tyrosine kinases. The following protocols and data are intended to guide researchers in the effective use of **ZD-4190** in preclinical studies.

Compound Information

Name: ZD-4190

Mechanism of Action: ZD-4190 is a selective inhibitor of the VEGF receptor tyrosine kinases, primarily targeting KDR (VEGFR-2) and Flt-1 (VEGFR-1). By blocking the ATP-binding site of these receptors, ZD-4190 inhibits VEGF-stimulated endothelial cell proliferation and angiogenesis, which are critical processes for tumor growth and metastasis.

Solubility Data

The solubility of **ZD-4190** in various common laboratory solvents is summarized in the table below. It is important to note that **ZD-4190** is a hydrophobic compound with limited aqueous solubility.



Solvent	Solubility	Concentration (mM)	Notes
DMSO	12 mg/mL[1]	26.12 mM[1]	Recommended for preparing high-concentration stock solutions.
Water	Insoluble[1]	-	ZD-4190 is practically insoluble in aqueous solutions.
Ethanol	Data not available	-	
Methanol	Data not available	-	_
PBS (pH 7.4)	Data not available	-	Expected to be poorly soluble based on its insolubility in water.

Experimental Protocols Preparation of ZD-4190 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **ZD-4190** in DMSO, suitable for long-term storage and dilution for in vitro experiments.

Materials:

- **ZD-4190** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol:



- Allow the **ZD-4190** powder and anhydrous DMSO to equilibrate to room temperature.
- Weigh the desired amount of **ZD-4190** powder using an analytical balance.
- Add the appropriate volume of anhydrous DMSO to the ZD-4190 powder to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Vortex the solution vigorously until the ZD-4190 is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C for long-term storage.

Preparation of ZD-4190 Oral Suspension for In Vivo Studies

This protocol details the preparation of a **ZD-4190** suspension for oral administration (gavage) in animal models, based on established in vivo studies.

Materials:

- ZD-4190 powder
- 1% Polysorbate 80 (Tween® 80) in sterile water
- Mortar and pestle or homogenizer
- Sterile tubes for storage and administration
- Calibrated pipettes

Protocol:

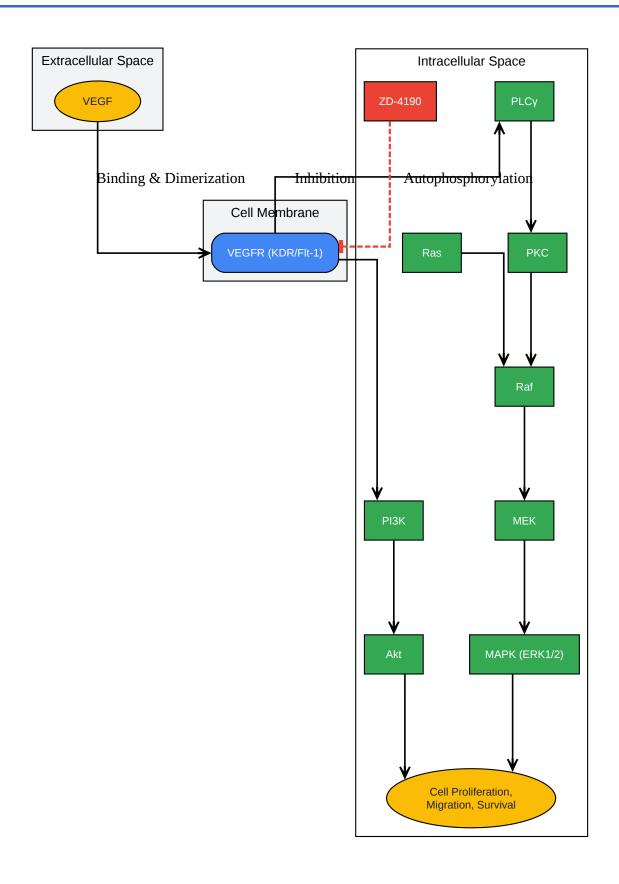
Weigh the required amount of ZD-4190 powder for the desired dosing concentration (e.g., 50 mg/kg).



- Triturate the **ZD-4190** powder in a mortar and pestle to a fine consistency.
- Prepare the vehicle by dissolving Polysorbate 80 to a final concentration of 1% in sterile water.
- Gradually add a small volume of the 1% Polysorbate 80 vehicle to the **ZD-4190** powder while triturating to form a smooth paste.
- Continue to add the vehicle incrementally while mixing until the desired final volume and concentration are achieved, ensuring a uniform suspension.[1]
- Transfer the suspension to a sterile tube.
- Vortex the suspension thoroughly before each administration to ensure homogeneity.

Visualization of Signaling Pathways and Workflows ZD-4190 Inhibition of the VEGF Signaling Pathway



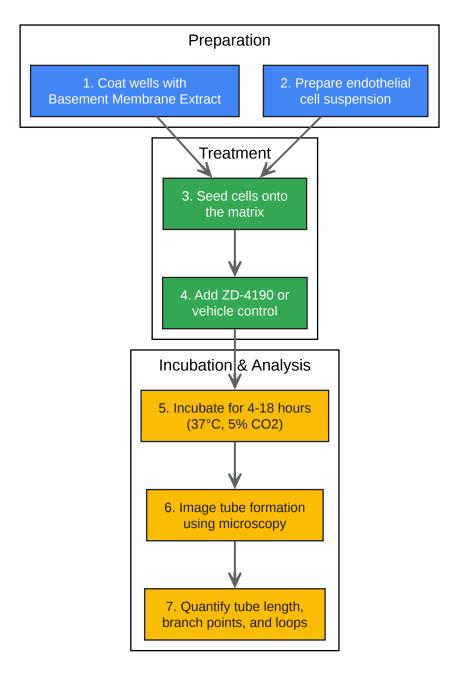


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Caption: ZD-4190 inhibits the VEGF signaling pathway.



Experimental Workflow: In Vitro Angiogenesis Assay (Tube Formation)



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Caption: Workflow for an in vitro angiogenesis assay.



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